

# Incomplete trityl deprotection and how to resolve it

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## Compound of Interest

Compound Name: *Trityl-PEG8-azide*

Cat. No.: *B611487*

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## Technical Support Center: Trityl Deprotection

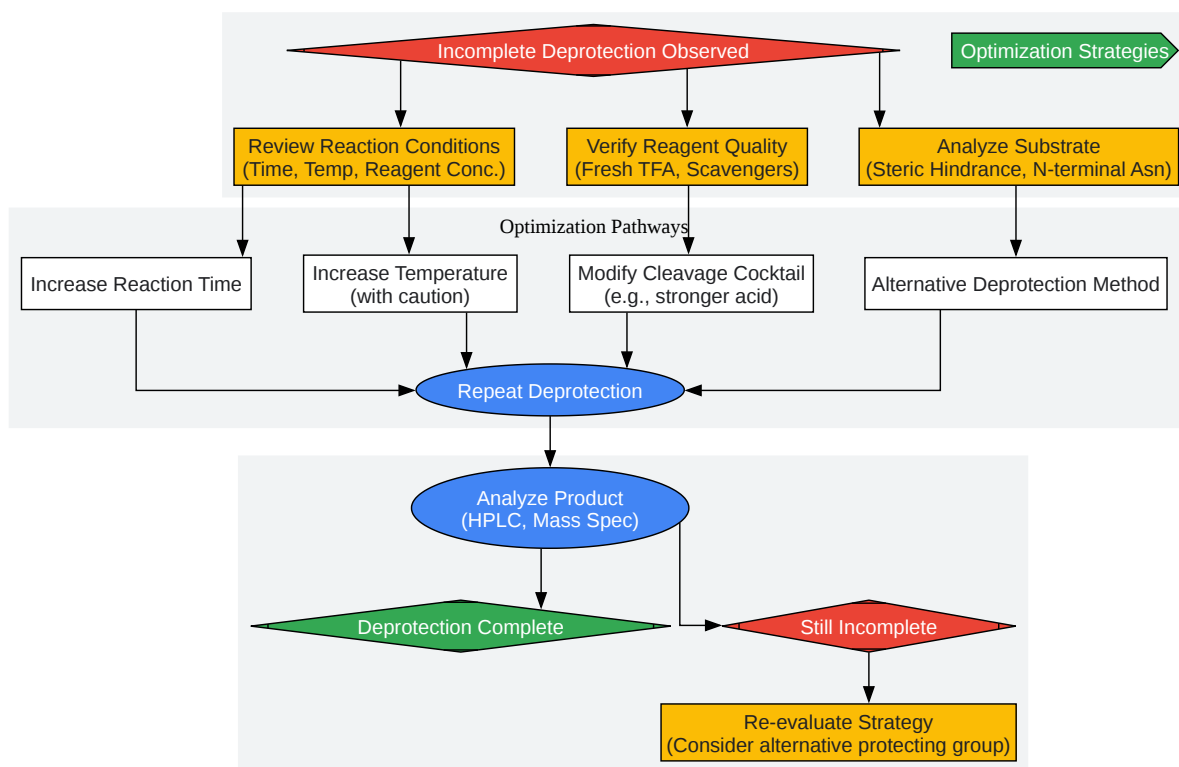
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address challenges encountered during the removal of the trityl protecting group.

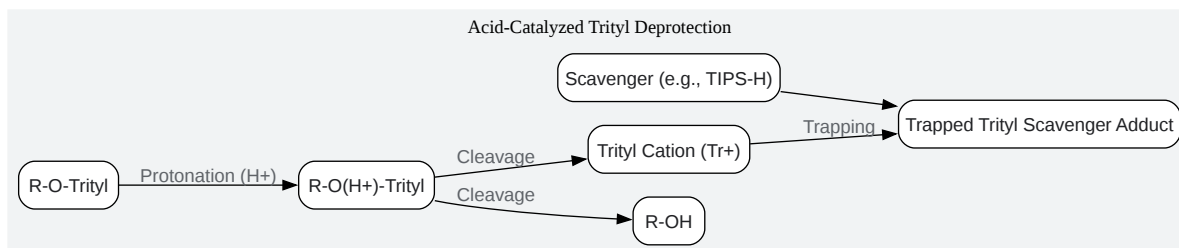
## Troubleshooting Guide: Incomplete Trityl Deprotection

Incomplete removal of the trityl group is a common issue in chemical synthesis, particularly in peptide and oligonucleotide chemistry. This guide provides a systematic approach to diagnosing and resolving this problem.

## Visualizing the Troubleshooting Workflow

The following workflow provides a logical sequence for troubleshooting incomplete trityl deprotection.





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